

A Comparative Spectroscopic Guide to β -Amino Esters: Elucidating Structure by Analyzing Spectral Data

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Compound of Interest

Compound Name:	<i>Ethyl 3-amino-3-(3-bromophenyl)propanoate</i>
CAS No.:	275826-31-8
Cat. No.:	B3256736

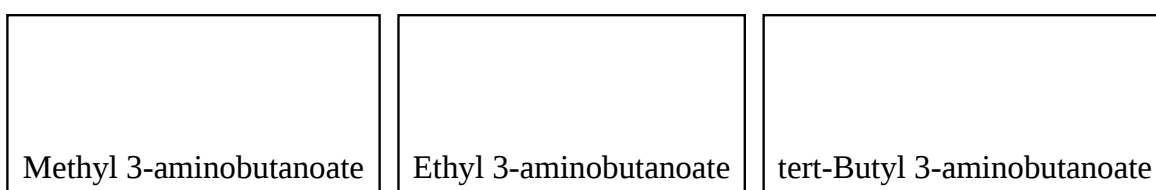
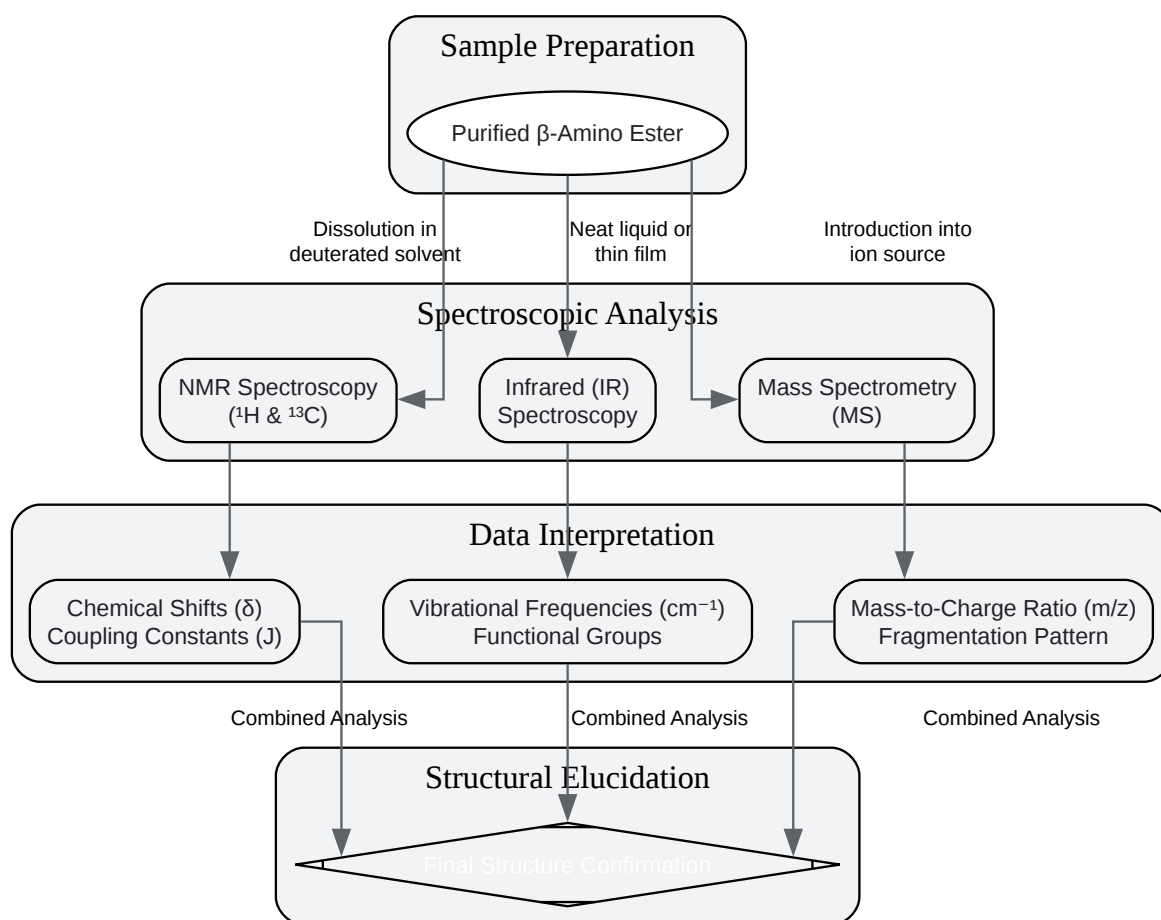
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In the landscape of pharmaceutical development and organic synthesis, β -amino esters stand out as crucial building blocks for a wide array of biologically active molecules and complex natural products. Their structural integrity is paramount to their function, necessitating precise and thorough characterization. This guide provides an in-depth comparative analysis of the spectroscopic data for three structurally analogous β -amino esters: methyl 3-aminobutanoate, ethyl 3-aminobutanoate, and tert-butyl 3-aminobutanoate.

By systematically examining their Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, we aim to provide researchers, scientists, and drug development professionals with a practical framework for identifying and differentiating these and similar compounds. This guide emphasizes the causality behind experimental choices and the interpretation of spectral data, fostering a deeper understanding of how subtle changes in molecular structure are reflected in their spectroscopic signatures.

The Spectroscopic Analysis Workflow: A Validated Approach

The structural elucidation of organic molecules is a multi-faceted process. For the β -amino esters discussed herein, a combination of NMR, IR, and MS techniques provides a comprehensive and self-validating system for characterization. Each technique offers a unique piece of the structural puzzle, and their combined application ensures a high degree of confidence in the final assignment.



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